

Comprehensive Spectroscopic Profile: (+)-2-Octylamine Hydrochloride

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Compound of Interest

Compound Name: (+)-2-Octylamine hydrochloride

CAS No.: 61289-25-6

Cat. No.: B12778346

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Executive Summary

This technical guide provides an in-depth spectroscopic characterization of **(+)-2-Octylamine hydrochloride** (also known as (S)-(+)-2-aminooctane hydrochloride). As a critical chiral resolving agent and intermediate in pharmaceutical synthesis, the precise structural validation of this compound is essential for Quality Control (QC) and drug development workflows. This document synthesizes Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data to establish a robust identification profile.

Chemical Identity & Profile[1][2][3][4]

Property	Detail
IUPAC Name	(2S)-Octan-2-amine hydrochloride
Common Name	(+)-2-Octylamine HCl; (S)-2-Aminooctane HCl
CAS Number	34566-04-6 (Free Base); Salt CAS varies (often cited as generic 2-octylamine HCl)
Molecular Formula	
Molecular Weight	165.70 g/mol
Chiral Center	C2 (S-configuration)
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, ethanol, DMSO; limited solubility in non-polar solvents

Nuclear Magnetic Resonance (NMR) Spectroscopy[7]

The formation of the hydrochloride salt significantly alters the chemical environment of the -proton and the amine protons compared to the free base.

Proton NMR (¹H NMR)

Solvent: DMSO-

(Preferred for observing ammonium protons) or D

O (Ammonium protons exchange/disappear).

Position	(ppm)	Multiplicity	Integral	Assignment	Structural Insight
NH	8.00 – 8.30	Broad Singlet	3H	Ammonium	Visible in DMSO; indicates salt formation.
H-2	3.15 – 3.35	Multiplet	1H	Methine (-CH)	Deshielded by 0.4 ppm relative to free base due to positive charge on N.
H-1	1.18 – 1.25	Doublet (Hz)	3H	Methyl group	Characteristic doublet adjacent to chiral center.
H-3	1.40 – 1.60	Multiplet	2H	Methylene (-CH ₂ -)	Diastereotopic nature may be subtle.
H-4 to H-7	1.20 – 1.35	Multiplet	8H	Bulk Methylene	Overlapping "methylene envelope".
H-8	0.86 – 0.89	Triplet (Hz)	3H	Terminal Methyl	Classic triplet for linear alkyl chain end.

“

Expert Insight: In CDCl

, the ammonium protons may appear as a very broad hump around 8.0–8.5 ppm, and the peak resolution of the alkyl chain may improve. However, solubility can be an issue compared to the free base.

Carbon NMR (¹³C NMR)

Solvent: DMSO-

or CDCl

Carbon	(ppm)	Assignment	Notes
C-2	47.5 – 48.5	Methine (-C)	Diagnostic peak for substitution point.
C-3	34.0 – 35.5	Methylene	-position effect.
C-1	18.5 – 19.5	Methyl	Upfield shift characteristic of methyl on chiral center.
C-4 to C-6	22.0 – 31.5	Methylene chain	Typical alkane region signals.
C-7	22.5	Methylene	Penultimate carbon.
C-8	13.9 – 14.1	Terminal Methyl	Standard terminal methyl shift.

Infrared (IR) Spectroscopy[1][8]

The IR spectrum differentiates the hydrochloride salt from the free amine primarily through the N-H stretching and bending regions.

Frequency (cm)	Vibration Mode	Description
2800 – 3100	N-H Stretch ()	Broad, strong band. Overlaps with C-H stretches. This "ammonium band" is the hallmark of the salt form.
2850 – 2960	C-H Stretch ()	Sharp peaks riding on the broad ammonium shoulder. Alkyl chain vibrations.
1580 – 1610	N-H Bend ()	Asymmetric bending of the group. Medium-strong intensity.
1500 – 1520	N-H Bend ()	Symmetric bending.
1380	C-H Bend	Methyl group deformation (Umbrella mode).
720	CH Rocking	Characteristic of long alkyl chains ().

Mass Spectrometry (MS)[8][9]

For the hydrochloride salt, direct ionization (ESI) is preferred. Electron Impact (EI) requires the free base (thermal dissociation in the inlet).

Fragmentation Pathway (EI - 70 eV)

When analyzed by GC-MS (after neutralization or thermal dissociation), the molecule undergoes characteristic

-cleavage.

- Molecular Ion (M

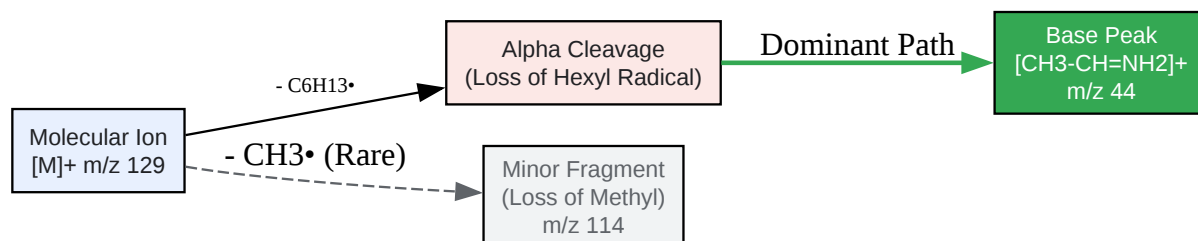
):

129 (Weak or absent).

- Base Peak:

44.

- Mechanism: Cleavage of the C2–C3 bond is energetically favored, retaining the nitrogen on the smaller fragment.



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Figure 1: Primary fragmentation pathway of 2-Octylamine (free base equivalent) in EI-MS.

ESI-MS (Positive Mode)

- [M-Cl]

:

130.16 (Protonated molecular ion

).

- Observation: The salt dissociates in solution; the spectrum shows the cation mass.

Optical Rotation & Stereochemistry

The specific rotation is the definitive test for enantiomeric purity.

- Configuration: (S)-(+)

- Specific Rotation

:

- Free Base:

to

(neat).

- Hydrochloride Salt: Typically (+) in aqueous solution (approx

to

,

, H

O).

- Note: Always verify solvent conditions as rotation magnitude and sign can vary with solvent and pH.

Experimental Protocols

Sample Preparation for NMR

- Solvent Selection: Use DMSO-

(99.9% D) to visualize the ammonium protons. Use CDCl₃

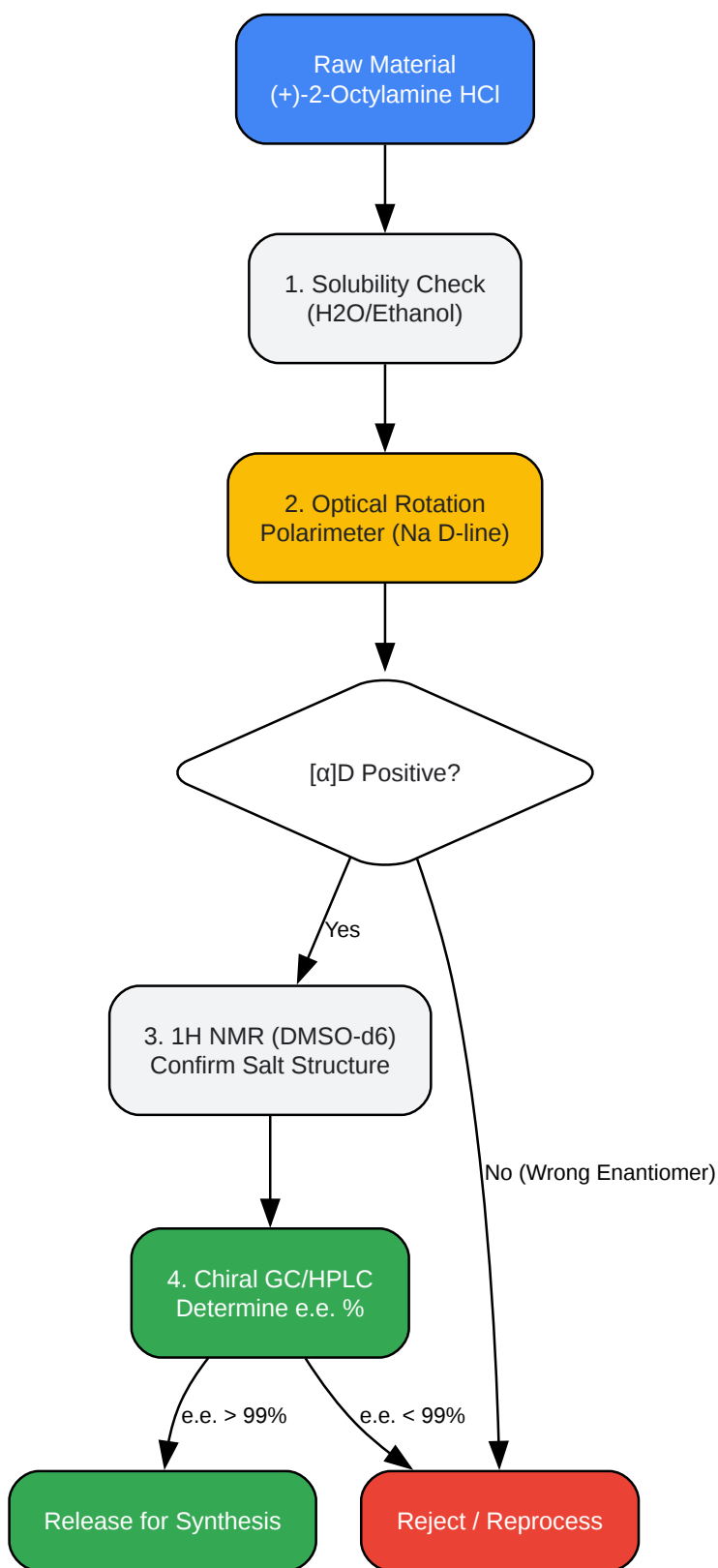
if resolution of the alkyl chain is the priority (add 1 drop of NaOD/D₂O

if free base comparison is needed).

- Concentration: Dissolve 10–15 mg of the hydrochloride salt in 0.6 mL of solvent.

- Filtration: If the salt is not fully soluble or the solution is cloudy, filter through a glass wool plug into the NMR tube to prevent line broadening.

QC Workflow for Chiral Purity



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Figure 2: Quality Control decision tree for validating chiral amine salts.

References

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- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons.[2][3] (General reference for Amine Salt IR/NMR shifts).

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Sources

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- 3. modgraph.co.uk [\[modgraph.co.uk\]](http://modgraph.co.uk)
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